

Preparation of Englerin A Stock Solutions for Cellular and In Vivo Experiments

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Compound of Interest

Compound Name: Englerin A

Cat. No.: B607327

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Abstract

Englerin A is a guaiane sesquiterpene with potent and selective cytotoxic activity against renal cancer cell lines. Its mechanism of action involves the activation of the transient receptor potential canonical channels TRPC4 and TRPC5, leading to an influx of calcium ions and subsequent cell death. Proper preparation of **Englerin A** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation of **Englerin A** stock solutions for both in vitro cellular assays and in vivo studies, along with methodologies for key experiments to assess its biological activity.

Properties of Englerin A

A summary of the key properties of **Englerin A** is provided in the table below.

Property	Value	Reference
Molecular Formula	C26H34O8	[1]
Molecular Weight	474.5 g/mol	[1]
EC50 for TRPC4	11.2 nM	[2]
EC50 for TRPC5	7.6 nM	[2]
Appearance	White to off-white solid	

Preparation of Englerin A Stock Solutions

Materials

- **Englerin A** (powder)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (200 proof, ≥99.5%)
- Polyethylene glycol 300 (PEG300)
- Kolliphor® EL (formerly Cremophor® EL)
- Phosphate-buffered saline (PBS), 10X
- Deionized water
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (water bath)

Stock Solution for In Vitro Cellular Assays

For most cell-based experiments, **Englerin A** can be dissolved in DMSO to prepare a high-concentration stock solution.

Protocol:

- Allow the **Englerin A** powder to equilibrate to room temperature before opening the vial.
- Prepare a 10 mM stock solution by dissolving the appropriate amount of **Englerin A** in cell culture grade DMSO. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.745 mg of **Englerin A** in 1 mL of DMSO.
- Vortex the solution thoroughly until the **Englerin A** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[2].

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Formulation for In Vivo Animal Studies

For in vivo administration, **Englerin A** needs to be formulated in a biocompatible vehicle. A commonly used formulation is a co-solvent system.[3]

Protocol for a Clear Solution Formulation:[3]

- Prepare a 20% (w/v) solution of Kolliphor® EL in deionized water.
- Dilute 10X PBS to 1X with deionized water.
- Initially, dissolve **Englerin A** in a small volume of ethanol.
- Add polyethylene glycol 300 to the ethanol-**Englerin A** mixture.
- Use a water bath sonicator for 5-10 minutes to ensure complete dissolution.[3]

- Add the 20% Kolliphor® EL solution and 1X PBS to the mixture to achieve the final desired concentration and vehicle composition (e.g., 5% ethanol, 10% polyethylene glycol 300, 5% Kolliphor® EL, and 80% PBS).[3]
- The final formulation should be a clear solution.

Quantitative Data for Englerin A Formulations

Formulation Component	In Vitro Stock Solution	In Vivo Formulation Example[3]
Englerin A Concentration	10 mM	Variable (e.g., for desired mg/kg dose)
Solvent/Vehicle	DMSO	5% Ethanol, 10% PEG300, 5% Kolliphor® EL, 80% PBS
Storage Temperature	-20°C or -80°C	Prepare fresh or store at 4°C for short periods
Storage Duration	1 month (-20°C), 6 months (-80°C)[2]	Best used fresh

Experimental Protocols

Cell Viability Assay (CellTiter-Glo® Luminescent Assay)

This assay determines the number of viable cells in culture based on the quantification of ATP, which is an indicator of metabolically active cells.

Materials:

- Cells seeded in an opaque-walled 96-well plate
- **Englerin A** stock solution
- CellTiter-Glo® Reagent
- Luminometer

Protocol:

- Seed cells at the desired density in a 96-well opaque-walled plate and incubate overnight.
- Prepare serial dilutions of **Englerin A** from the stock solution in cell culture medium.
- Remove the old medium from the wells and add the medium containing different concentrations of **Englerin A**. Include a vehicle control (medium with the same concentration of DMSO as the highest **Englerin A** concentration).
- Incubate the plate for the desired treatment period (e.g., 48 hours).
- Equilibrate the plate and the CellTiter-Glo® Reagent to room temperature for approximately 30 minutes.
- Add a volume of CellTiter-Glo® Reagent equal to the volume of cell culture medium in each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure the luminescence using a luminometer.

Measurement of Intracellular Calcium Influx (Fluo-3 AM Assay)

This protocol describes the use of the fluorescent indicator Fluo-3 AM to measure changes in intracellular calcium concentration following treatment with **Englerin A**.

Materials:

- Cells seeded on glass coverslips or in a black-walled, clear-bottom 96-well plate
- **Englerin A** stock solution
- Fluo-3 AM

- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable buffer
- Fluorescence microscope or plate reader

Protocol:

- Seed cells and allow them to adhere overnight.
- Prepare a Fluo-3 AM loading solution. A typical concentration is 1-5 μ M Fluo-3 AM with 0.02% Pluronic F-127 in HBSS.
- Remove the culture medium and wash the cells once with HBSS.
- Add the Fluo-3 AM loading solution to the cells and incubate for 30-60 minutes at 37°C in the dark.
- Wash the cells twice with HBSS to remove excess dye.
- Add fresh HBSS to the cells.
- Acquire a baseline fluorescence reading.
- Add **Englerin A** at the desired final concentration and immediately begin recording the fluorescence intensity over time (excitation ~488 nm, emission ~525 nm).

Detection of Reactive Oxygen Species (ROS)

Increased intracellular ROS is a known consequence of **Englerin A** treatment. This can be measured using a cell-permeable fluorescent probe like 2',7'-dichlorodihydrofluorescein diacetate (H2DCFDA).

Materials:

- Cells seeded in a 96-well plate
- **Englerin A** stock solution

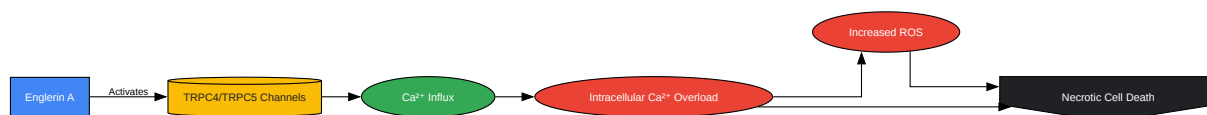
- H2DCFDA
- HBSS or other suitable buffer
- Fluorescence plate reader or microscope

Protocol:

- Seed cells in a 96-well plate and incubate overnight.
- Treat cells with **Englerin A** at the desired concentration for the specified time.
- Prepare a working solution of H2DCFDA (typically 5-10 μM) in pre-warmed HBSS.
- Remove the treatment medium and wash the cells once with HBSS.
- Add the H2DCFDA working solution to each well and incubate for 30 minutes at 37°C, protected from light.
- Wash the cells once with HBSS.
- Add fresh HBSS to each well.
- Measure the fluorescence intensity (excitation ~485 nm, emission ~535 nm) using a fluorescence plate reader.

Signaling Pathway and Experimental Workflow Diagrams

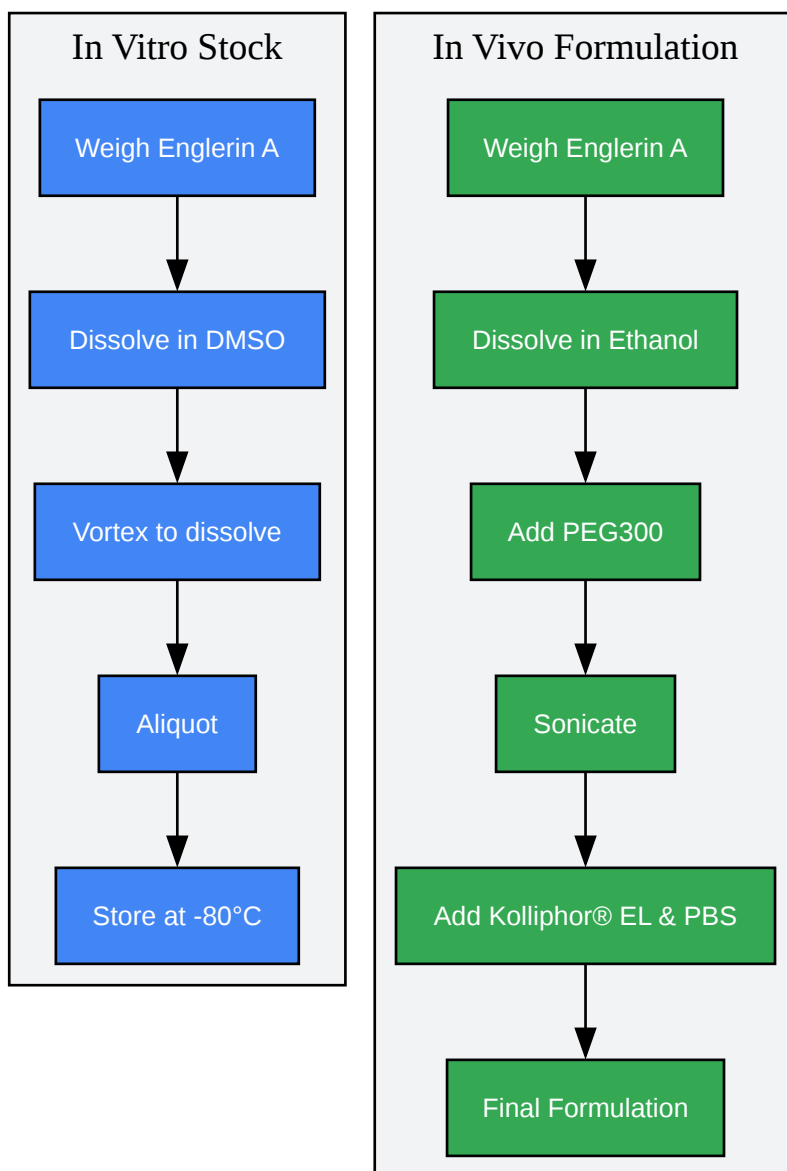
Englerin A Signaling Pathway



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Caption: **Englerin A** activates TRPC4/5 channels, leading to Ca^{2+} influx and cell death.

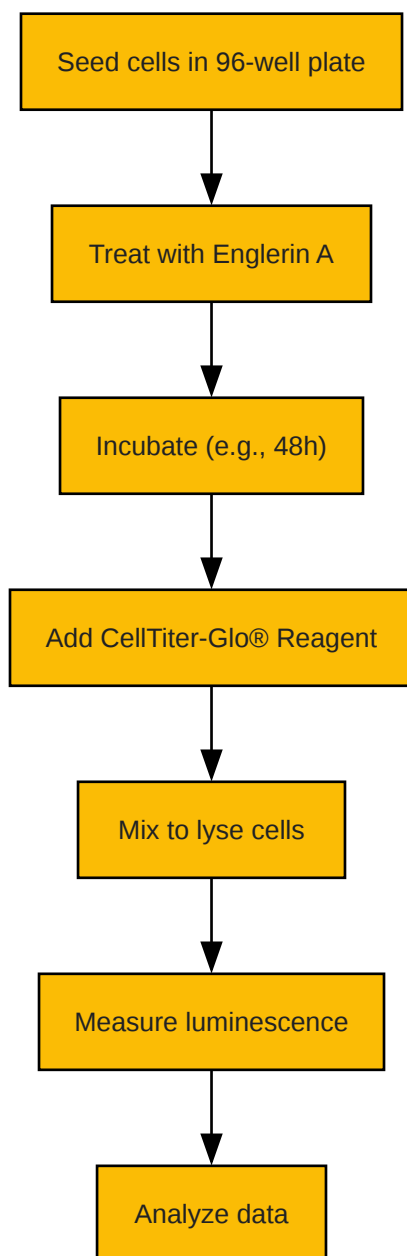
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Englerin A** stock solutions for in vitro and in vivo use.

Cell Viability Assay Workflow



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